

Introduction: A Strategically Designed Amino Acid Derivative

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Compound of Interest

Compound Name: *H-tyr-oall p-tosylate*

CAS No.: 125441-05-6

Cat. No.: B2773797

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L-Tyrosine allyl ester p-toluenesulfonate is a specialized derivative of the proteinogenic amino acid L-tyrosine. Its design incorporates two key chemical modifications that impart significant advantages in complex organic synthesis, particularly in the realm of peptide chemistry.

- **The Allyl Ester:** The carboxylic acid of L-tyrosine is protected as an allyl ester. This group is notable for its stability under a wide range of conditions, including both the acidic and basic environments typically used for removing other common protecting groups like Boc (tert-butyloxycarbonyl) and Fmoc (9-fluorenylmethoxycarbonyl). This orthogonality is the cornerstone of its utility, allowing for selective deprotection of the C-terminus under very mild conditions.[1][2]
- **The p-Toluenesulfonate (Tosylate) Salt:** The free amine of the L-tyrosine backbone is protonated by p-toluenesulfonic acid, forming a tosylate salt. This is not merely an incidental counterion. The formation of a tosylate salt significantly enhances the compound's crystallinity, making it a stable, free-flowing white powder that is easier to handle, weigh, and store compared to the often-oily or unstable free-base form.[3][4] This salt form also improves solubility in various organic solvents used in synthesis.[3]

These features make L-Tyrosine allyl ester p-toluenesulfonate an important intermediate for constructing complex peptides and for research involving site-specific modifications.[3]

Physicochemical and Spectroscopic Profile

Accurate characterization is fundamental to the successful application of any chemical reagent. The properties of L-Tyrosine allyl ester p-toluenesulfonate are summarized below.

Chemical Identifiers and Properties

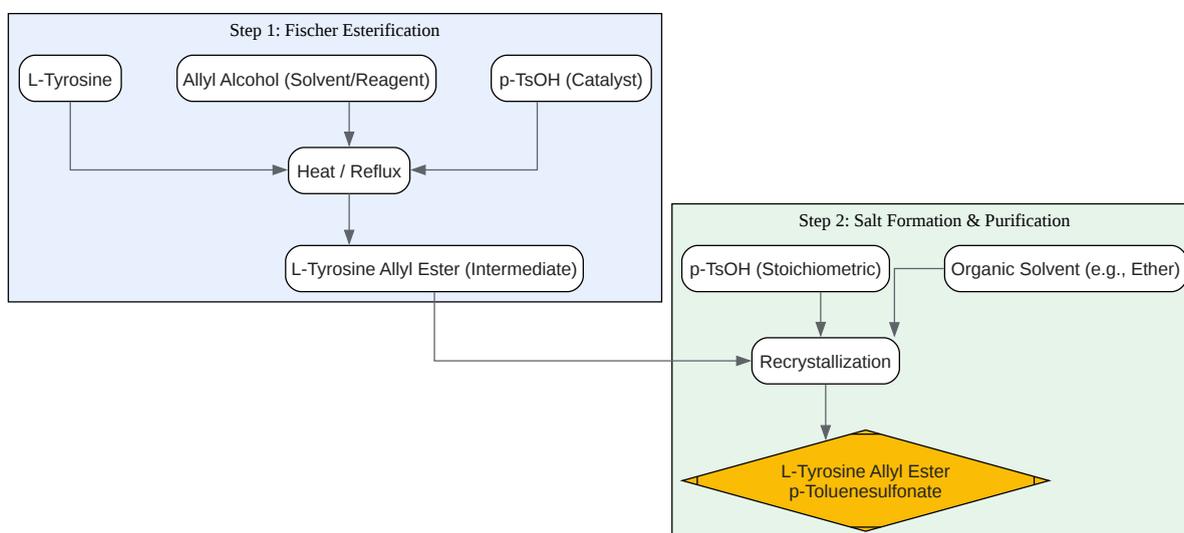
Property	Value	Source
CAS Number	125441-05-6	[3][4]
IUPAC Name	4-methylbenzenesulfonic acid;prop-2-enyl (2S)-2-amino-3-(4-hydroxyphenyl)propanoate	[3]
Molecular Formula	C ₁₂ H ₁₅ NO ₃ · C ₇ H ₈ O ₃ S	[3][4]
Molecular Weight	393.50 g/mol	[3][4]
Appearance	White powder	[3][4]
Purity	Typically ≥99% (by titration)	[4]
Optical Rotation	[α] ²⁰ /D = +9 ± 1° (c=5 in DMF)	[4]

Solubility and Storage

Property	Details	Source
Solubility	While data for this specific salt is limited, related tosylate salts are slightly soluble in water and soluble in organic solvents like DMF and Methanol.[5] The parent amino acid, L-Tyrosine, has very low solubility in neutral water (0.45 mg/mL).	N/A
Storage	Store at 2-8 °C in a dry, well-ventilated place. The compound is stable under recommended storage conditions.[3][4]	N/A

Synthesis and Purification Workflow

The synthesis of L-Tyrosine allyl ester p-toluenesulfonate is typically achieved via a two-step process: Fischer esterification of L-Tyrosine with allyl alcohol, followed by salt formation with p-toluenesulfonic acid.



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Caption: Synthesis workflow for L-Tyrosine allyl ester p-toluenesulfonate.

Detailed Synthesis Protocol

This protocol describes a representative procedure for laboratory-scale synthesis. The causality behind using p-TsOH both as a catalyst and for the final salt formation is efficiency; it drives the esterification and then provides the counterion in a streamlined process.

- Esterification:
 - To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add L-Tyrosine (1 equivalent).
 - Add a large excess of allyl alcohol, which acts as both the solvent and reagent.
 - Add p-toluenesulfonic acid monohydrate (approximately 1.2 equivalents). The initial amount acts as a catalyst for the esterification.
 - Heat the mixture to reflux and maintain for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting L-Tyrosine spot is consumed.
- Work-up and Salt Formation:
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Reduce the volume of allyl alcohol under reduced pressure using a rotary evaporator.
 - Dissolve the resulting residue in a minimal amount of a suitable solvent (e.g., methanol).
- Purification by Recrystallization:
 - Add a non-polar solvent, such as diethyl ether, dropwise to the solution until turbidity is observed.
 - Allow the solution to stand, ideally at a reduced temperature (e.g., 4 °C), to facilitate the crystallization of the L-Tyrosine allyl ester p-toluenesulfonate salt.
 - Collect the resulting white crystalline solid by vacuum filtration.
 - Wash the crystals with cold diethyl ether to remove any residual impurities.

- Dry the final product under vacuum.
- Validation:
 - The identity and purity of the product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, FT-IR, and melting point analysis.

The Strategic Application in Peptide Synthesis

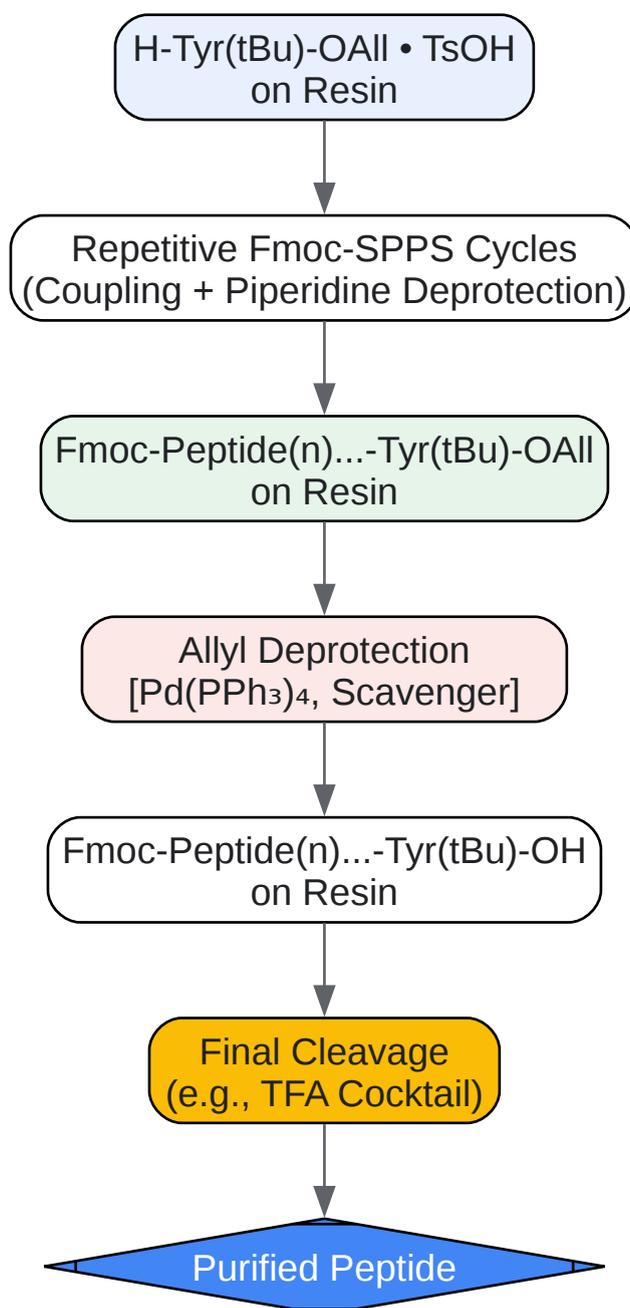
The primary application of this compound is as a C-terminal starting material in peptide synthesis, particularly when side-chain modifications or on-resin cyclization is required.[\[6\]](#)[\[7\]](#)

Orthogonal Deprotection Strategy

The key advantage of the allyl ester is its orthogonality. It remains intact during:

- Fmoc-deprotection: Treatment with basic conditions (e.g., piperidine in DMF).
- Boc-deprotection: Treatment with acidic conditions (e.g., trifluoroacetic acid, TFA).

This allows the peptide chemist to build a complete peptide chain while the C-terminal carboxyl group remains protected. The allyl group can then be selectively removed at the desired stage using a palladium(0) catalyst.[\[1\]](#)[\[8\]](#)[\[9\]](#)



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Caption: Workflow for using an allyl ester in Fmoc-based SPPS.

Allyl Ester Deprotection Protocol

The removal of the allyl group is a critical step that requires careful execution to avoid side reactions and ensure complete cleavage. The mechanism involves a π -allyl palladium complex

formation. A scavenger is required to trap the allyl group, preventing re-alkylation of the desired product.

- Resin Preparation:
 - Swell the peptide-resin (1 equivalent) in an appropriate solvent, such as dichloromethane (DCM) or chloroform (CHCl_3), for at least 30 minutes.[\[1\]](#)
- Reagent Solution Preparation:
 - In a separate vessel, prepare the deprotection cocktail. For every 1 gram of resin, a typical solution consists of:
 - Solvent: Chloroform or DCM (~35 mL)
 - Catalyst: Tetrakis(triphenylphosphine)palladium(0), $\text{Pd}(\text{PPh}_3)_4$ (0.25 - 0.3 equivalents based on resin loading).
 - Scavenger: Phenylsilane (PhSiH_3) is a common and effective choice. Other scavengers like morpholine or dimedone can also be used.
 - Note: The palladium catalyst is sensitive to oxidation, and while some protocols work under atmospheric conditions, performing the reaction under an inert atmosphere (Argon or Nitrogen) can improve reliability and catalyst lifetime.[\[8\]](#)[\[10\]](#)
- Deprotection Reaction:
 - Drain the swelling solvent from the resin.
 - Add the prepared deprotection cocktail to the resin.
 - Agitate the mixture gently at room temperature for 1-2 hours.
 - Monitor the reaction for completion. A small sample of resin can be cleaved and analyzed by HPLC-MS.
- Washing and Final Steps:

- Once the reaction is complete, filter the resin and wash it extensively to remove all traces of the palladium catalyst and scavenger. A typical wash sequence is:
 - DCM (3x)
 - 0.5% Diisopropylethylamine (DIPEA) in DMF (2x)
 - DMF (3x)
 - DCM (3x)
- The resulting resin-bound peptide with a free C-terminal carboxylic acid is now ready for subsequent steps, such as on-resin cyclization or final cleavage from the support.

Safety and Handling

As a Senior Application Scientist, it is imperative to emphasize proper laboratory safety protocols.

- General Handling: Handle in a well-ventilated area or in a fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Toxicology: While specific toxicity data for this compound is not readily available, its components should be considered. p-Toluenesulfonic acid is a strong acid and can cause skin and eye irritation.^[11] Tosylates, as a class, are alkylating agents and should be handled with care as potential mutagens.^{[12][13]}
- First Aid:
 - Inhalation: Move to fresh air. If symptoms persist, consult a physician.^[14]
 - Skin Contact: Wash off immediately with soap and plenty of water.
 - Eye Contact: Rinse thoroughly with plenty of water for several minutes.^[14]
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[14]

Conclusion

L-Tyrosine allyl ester p-toluenesulfonate is more than a simple amino acid derivative; it is an enabling tool for advanced peptide synthesis. The strategic combination of an orthogonally-removable allyl ester with the handling benefits of a crystalline tosylate salt provides researchers with a reliable and versatile building block. Understanding the causality behind its design, the specifics of its application, and the protocols for its use and removal is key to leveraging its full potential in the development of novel peptides and therapeutics.

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